

Essential Safety and Logistical Information for Handling 2,4-Dichloroanisole

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Compound of Interest

Compound Name: 2,4-Dichloroanisole

Cat. No.: B165449

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This guide provides comprehensive safety protocols and logistical plans for the handling and disposal of **2,4-Dichloroanisole** (CAS No. 553-82-2). Adherence to these procedures is critical to ensure personal safety and minimize environmental impact. **2,4-Dichloroanisole** is a hazardous chemical that is harmful if swallowed or inhaled, causes skin and serious eye irritation, and may cause respiratory irritation.^[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **2,4-Dichloroanisole**. This information is essential for conducting risk assessments and implementing appropriate safety measures.

Property	Value	Source
Molecular Formula	C ₇ H ₆ Cl ₂ O	[1]
Molecular Weight	177.03 g/mol	PubChem
Appearance	Clear liquid	[1]
Boiling Point	103-104 °C at 10 Torr	CAS Common Chemistry
Melting Point	28.5 °C	CAS Common Chemistry
Density	1.288 g/cm ³	CAS Common Chemistry
Flash Point	> 110 °C (> 230 °F)	[1]
Occupational Exposure Limits (OELs)	Not established	[2][3][4]
Glove Material Breakthrough Time	Not specifically tested. Use chemical-resistant gloves and refer to manufacturer's general guidance for halogenated organic compounds.	

Operational Plan for Safe Handling

A systematic approach to handling **2,4-Dichloroanisole** is crucial. The following step-by-step operational plan outlines the procedures from preparation to disposal.

Pre-Handling Preparation

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment, considering the quantity of **2,4-Dichloroanisole** to be used and the potential for exposure.
- Safety Data Sheet (SDS) Review: All personnel involved must review the SDS for **2,4-Dichloroanisole** to be familiar with its hazards, handling precautions, and emergency procedures.[1][2]

- Engineering Controls: Ensure that all handling of **2,4-Dichloroanisole** is performed in a properly functioning chemical fume hood to minimize inhalation exposure.^[5] An eyewash station and safety shower must be readily accessible.^[6]
- Personal Protective Equipment (PPE) Inspection: Inspect all required PPE for integrity before use. Do not use damaged gloves or other compromised equipment.

Required Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,4-Dichloroanisole**:

- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes.^[5]^[7]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves. Since specific breakthrough time data for **2,4-Dichloroanisole** is not available, it is recommended to use gloves made of materials such as Viton or laminate films that offer broad protection against halogenated organic compounds. Always double-glove if the risk of exposure is high. Discard gloves immediately if they become contaminated.
 - Lab Coat: A chemically resistant lab coat or apron should be worn over personal clothing.
- Respiratory Protection: If there is a risk of inhalation exposure that cannot be controlled by a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required.^[5]

Handling Procedure

- Transporting: When moving **2,4-Dichloroanisole**, use a secondary container to prevent spills in case the primary container is compromised.
- Dispensing: Carefully dispense the required amount of **2,4-Dichloroanisole** in the chemical fume hood. Avoid generating aerosols or vapors.
- During Use: Keep the container of **2,4-Dichloroanisole** tightly closed when not in use.^[1]^[2] Avoid contact with skin, eyes, and clothing.^[5]

- Post-Handling: After handling, wash hands thoroughly with soap and water.[\[1\]](#)

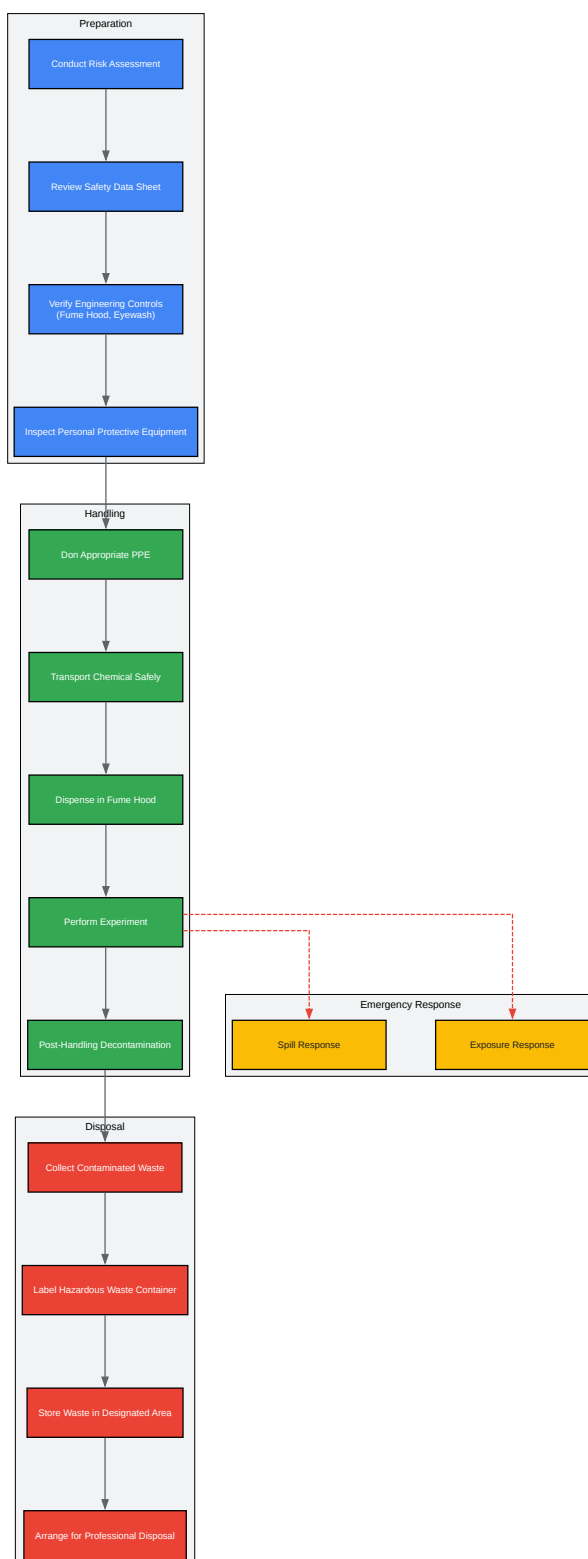
Disposal Plan

Proper disposal of **2,4-Dichloroanisole** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing **2,4-Dichloroanisole**, including unused product and contaminated materials (e.g., gloves, pipette tips, paper towels), in a designated, properly labeled, and sealed hazardous waste container.
 - Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Labeling: The hazardous waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**2,4-Dichloroanisole**".
- Storage: Store the hazardous waste container in a designated satellite accumulation area that is secure and away from incompatible materials.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's EHS office. All waste must be disposed of at an approved waste disposal plant.[\[1\]](#)[\[8\]](#)

Experimental Workflow and Safety Procedures

The following diagram illustrates the logical workflow for the safe handling and disposal of **2,4-Dichloroanisole**.



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Caption: Workflow for the safe handling and disposal of **2,4-Dichloroanisole**.

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References

- 1. 2,4-dichloroanisole [sitem.herts.ac.uk]
- 2. 2,4-DICHLOROANISOLE - Safety Data Sheet [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. Pocket Guide to Chemical Hazards | NIOSH | CDC [cdc.gov]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. prod-edam.honeywell.com [prod-edam.honeywell.com]
- 8. Chemical resistance guide informations - Shield Scientific [shieldscientific.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2,4-Dichloroanisole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165449#personal-protective-equipment-for-handling-2-4-dichloroanisole]

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